

Safeguarding Your Research: A Comprehensive Guide to Handling GSK1016790A

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Compound of Interest

Compound Name: GSK1016790A

Cat. No.: B1672345

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For Immediate Implementation by Laboratory Personnel

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **GSK1016790A**, a potent TRPV4 channel agonist. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment.

GSK1016790A should be treated as a hazardous substance.^[1] Direct contact through ingestion, inhalation, or exposure to skin and eyes must be strictly avoided.^[1] It is imperative to wash hands and any exposed skin thoroughly after handling.^[1]

Essential Personal Protective Equipment (PPE)

A comprehensive range of personal protective equipment is mandatory when handling **GSK1016790A** to minimize exposure risk. This includes, but is not limited to, protective clothing, hand and eye protection, and, where necessary, respiratory equipment.

Core PPE Requirements:

- **Protective Clothing:** A laboratory coat is essential. For procedures with a higher risk of splashes or aerosol generation, consider the use of an isolation gown or hazmat suit.
- **Hand Protection:** Chemical-resistant gloves are required. While specific materials are not mandated in the provided documentation, nitrile gloves are a common standard in laboratory

settings for handling chemical compounds.

- Eye Protection: Safety glasses with side shields are the minimum requirement. For splash hazards, safety goggles or a face shield in combination with safety glasses should be used.
[\[2\]](#)
- Respiratory Protection: If there is a risk of inhaling dust or aerosols, a NIOSH-approved N95 respirator or higher is necessary.[\[2\]](#)

Quantitative Data Summary: Solubility

The solubility of **GSK1016790A** in various solvents is a critical piece of information for experimental design. The following table summarizes the available quantitative data.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	65.56 - 100	100 - 152.52
Ethanol	10 - 65.56	~15.25 - 100
Dimethyl Formamide (DMF)	~15	Not Specified
DMSO:PBS (pH 7.2) (1:3)	~0.25	Not Specified

Data sourced from multiple suppliers and may vary.[\[1\]](#)[\[3\]](#)[\[4\]](#) Always refer to the batch-specific certificate of analysis for the most accurate information.

Experimental Protocol: Preparation of Stock Solutions

Proper preparation of stock solutions is crucial for experimental accuracy and safety. The following protocol is a synthesis of recommendations from supplier documentation.[\[1\]](#)[\[3\]](#)

Objective: To prepare a stock solution of **GSK1016790A** in a suitable organic solvent.

Materials:

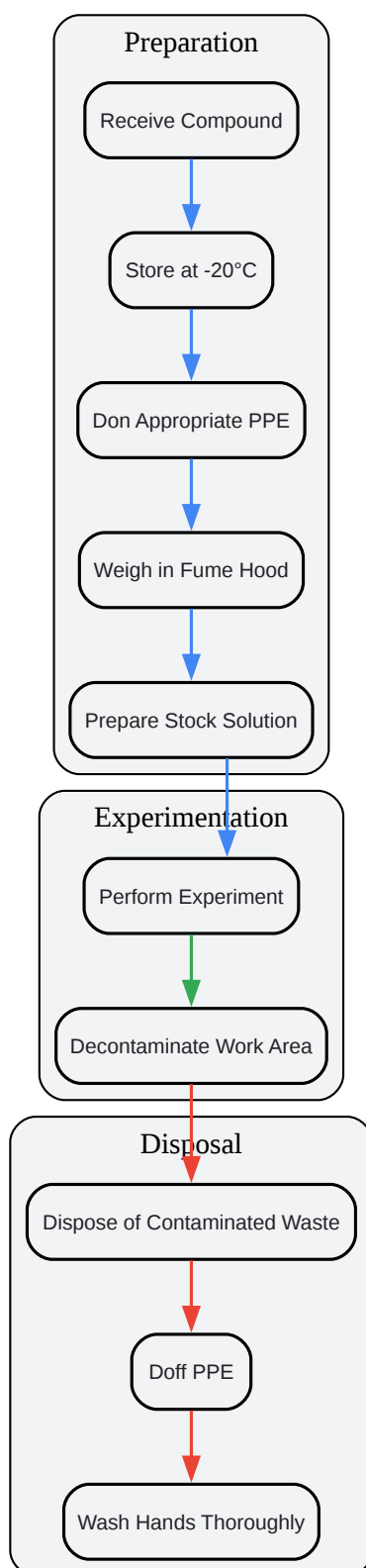
- **GSK1016790A** (crystalline solid)
- Anhydrous solvent of choice (e.g., DMSO, Ethanol)
- Inert gas (e.g., nitrogen or argon)
- Appropriate volumetric flasks and pipettes
- Vortex mixer or sonicator

Procedure:

- Pre-dissolution: Bring the **GSK1016790A** vial to room temperature before opening.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **GSK1016790A**.
- Solvent Addition: Add the desired volume of the chosen solvent to the **GSK1016790A**. The solvent should be purged with an inert gas to remove dissolved oxygen.^[1]
- Dissolution: Cap the container tightly and mix thoroughly. A vortex mixer or sonicator can be used to aid dissolution.^[5]
- Storage: Store the stock solution at -20°C for long-term stability, which is reported to be at least four years for the solid compound.^[1] Aqueous solutions are not recommended for storage for more than one day.^[1]

Operational Workflow for Handling GSK1016790A

The following diagram outlines the logical progression of steps for safely handling **GSK1016790A** from receipt to disposal.



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Caption: Workflow for handling **GSK1016790A**.

Disposal Plan

All waste materials contaminated with **GSK1016790A**, including disposable PPE, pipette tips, and empty vials, must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. ournthssa.ca [ournthssa.ca]
- 3. GSK 1016790A | TRPV Channels | Tocris Bioscience [tocris.com]
- 4. selleckchem.com [selleckchem.com]
- 5. GSK1016790A | TRP/TRPV Channel | Calcium Channel | TargetMol [targetmol.com]
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